

1-Ethylpyridinium Bromide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 1-Ethylpyridinium bromide

Cat. No.: B159862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Ethylpyridinium bromide**, a versatile quaternary ammonium salt with significant applications in various scientific and industrial domains. This document outlines its fundamental physicochemical properties, provides a detailed experimental protocol for its synthesis, and explores its key applications, particularly in the realm of chemical synthesis and electrochemistry.

Core Physicochemical Data

A summary of the key quantitative data for **1-Ethylpyridinium bromide** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ BrN	[1] [2] [3]
Molecular Weight	188.065 g/mol	[1] [2]
CAS Registry Number	1906-79-2	[1] [2]

Synthesis of 1-Ethylpyridinium Bromide: An Experimental Protocol

The following section details a common and effective method for the synthesis of **1-Ethylpyridinium bromide**. This protocol is based on the direct quaternization of pyridine with ethyl bromide.

Objective: To synthesize **1-Ethylpyridinium bromide** from pyridine and ethyl bromide.

Materials:

- Pyridine (4.0 mol)
- Ethyl bromide (4.2 mol)
- 1000 mL round-bottom flask
- Combined ultrasound-microwave reactor
- Cooling water condensation system

Procedure:

- To a 1000 mL round-bottom flask, add 4.0 mol of pyridine and 4.2 mol of ethyl bromide.[4]
- Place the reaction mixture in a combined ultrasound-microwave reactor.[4]
- To prevent the loss of volatile ethyl bromide, a cooling water condensation system should be employed.[4]
- Set the ultrasonic power to 1000 W and the microwave heating power to 800 W.[4]
- Maintain the reaction temperature at 50 °C for a duration of 60 minutes.[4]
- Upon completion of the reaction, the product, **1-Ethylpyridinium bromide**, will be formed. The reported yield for this specific protocol is 89%.[4]

Key Applications in Research and Development

1-Ethylpyridinium bromide is recognized for its utility as an ionic liquid and a phase transfer catalyst, making it a valuable tool in various chemical processes.

As an Ionic Liquid: Ionic liquids are salts that are liquid at low temperatures, often below 100°C.

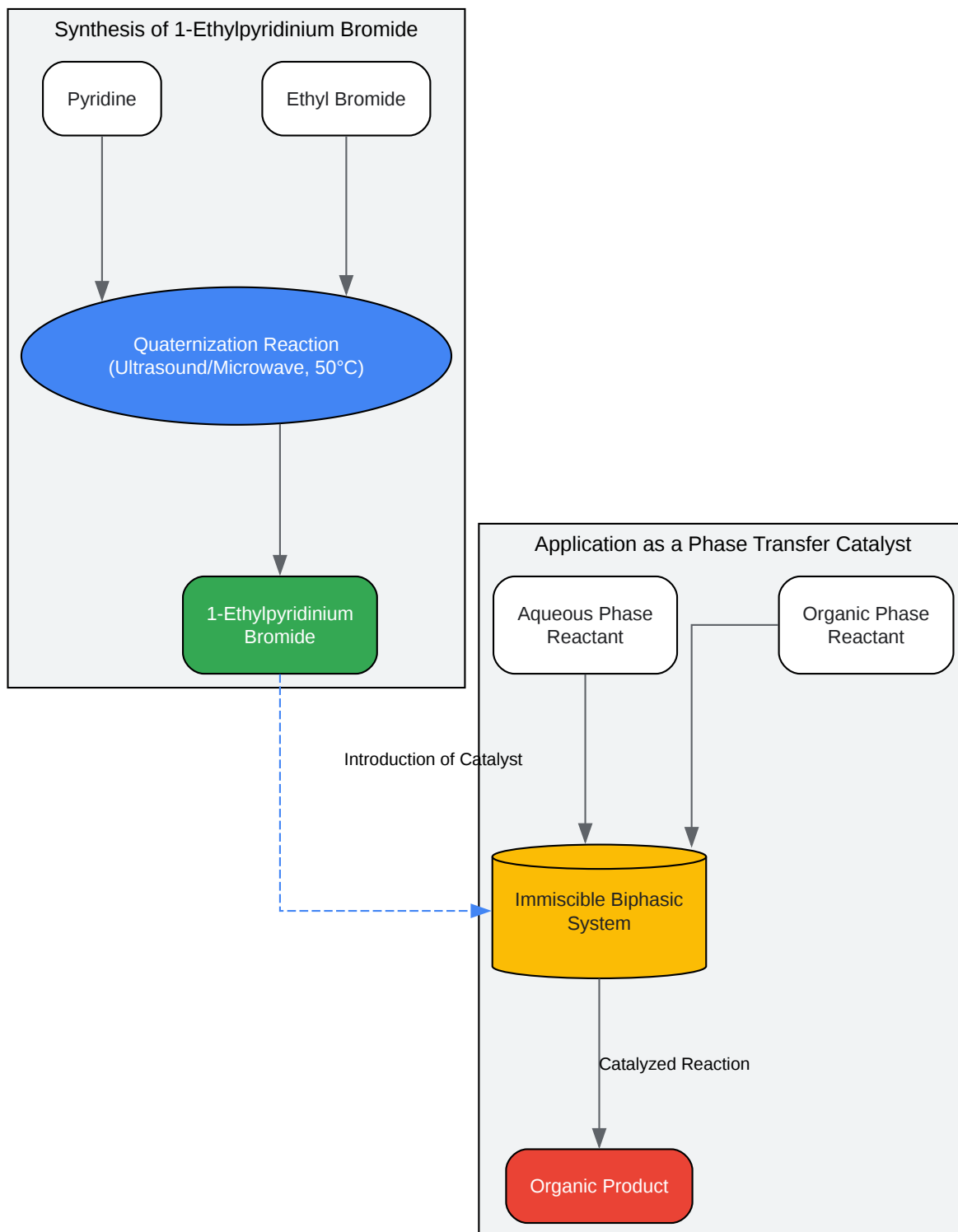
1-Ethylpyridinium bromide's properties as an ionic liquid, such as its low vapor pressure, thermal stability, and tunable solvency, make it a safer and more environmentally friendly alternative to traditional volatile organic solvents in high-temperature reactions.

In Organic Synthesis: This compound is frequently employed as a phase transfer catalyst. It facilitates the transfer of reactants between immiscible phases (e.g., an aqueous phase and an organic phase), which can significantly accelerate reaction rates and improve yields in processes like alkylations, oxidations, and reductions. This catalytic activity is particularly beneficial in the synthesis of pharmaceutical and agrochemical intermediates where efficiency and product purity are critical.

In Electrochemical Applications: The ionic nature of **1-Ethylpyridinium bromide** allows it to serve as an electrolyte in electrochemical cells. Its use can enhance the efficiency of energy storage systems, including batteries and supercapacitors. In studies of electrochemical hydrogenation, it has been observed to thicken the electrical double layer.

Conceptual Workflow: Synthesis and Application in Catalysis

The following diagram illustrates the logical flow from the synthesis of **1-Ethylpyridinium bromide** to its application as a phase transfer catalyst in a biphasic reaction system.



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Caption: Synthesis of **1-Ethylpyridinium Bromide** and its role in phase transfer catalysis.

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